

Comparative Analysis of GPR81 Agonist 2

Cross-reactivity with GPR109a

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Compound of Interest

Compound Name: **GPR81 agonist 2**

Cat. No.: **B12399472**

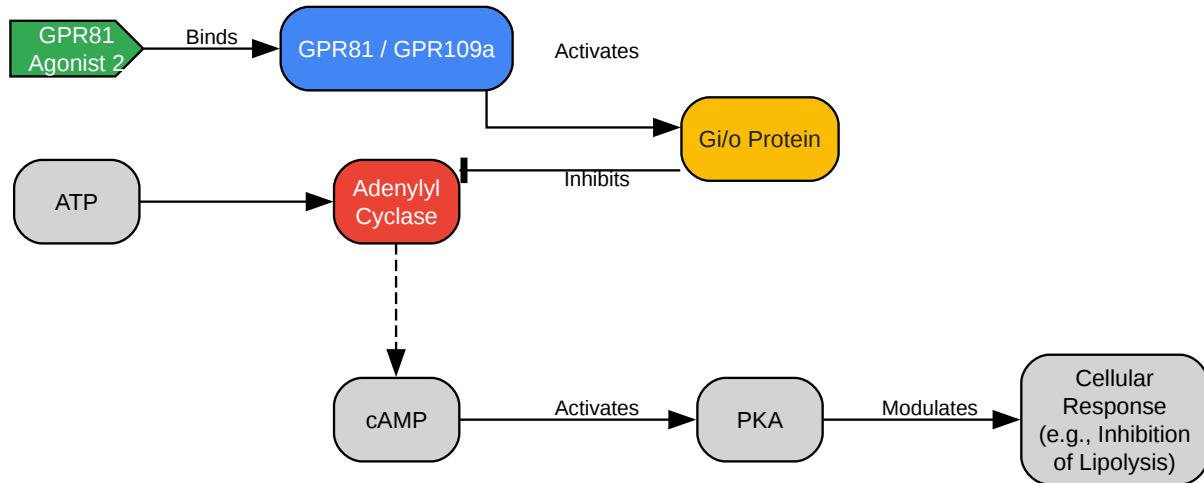
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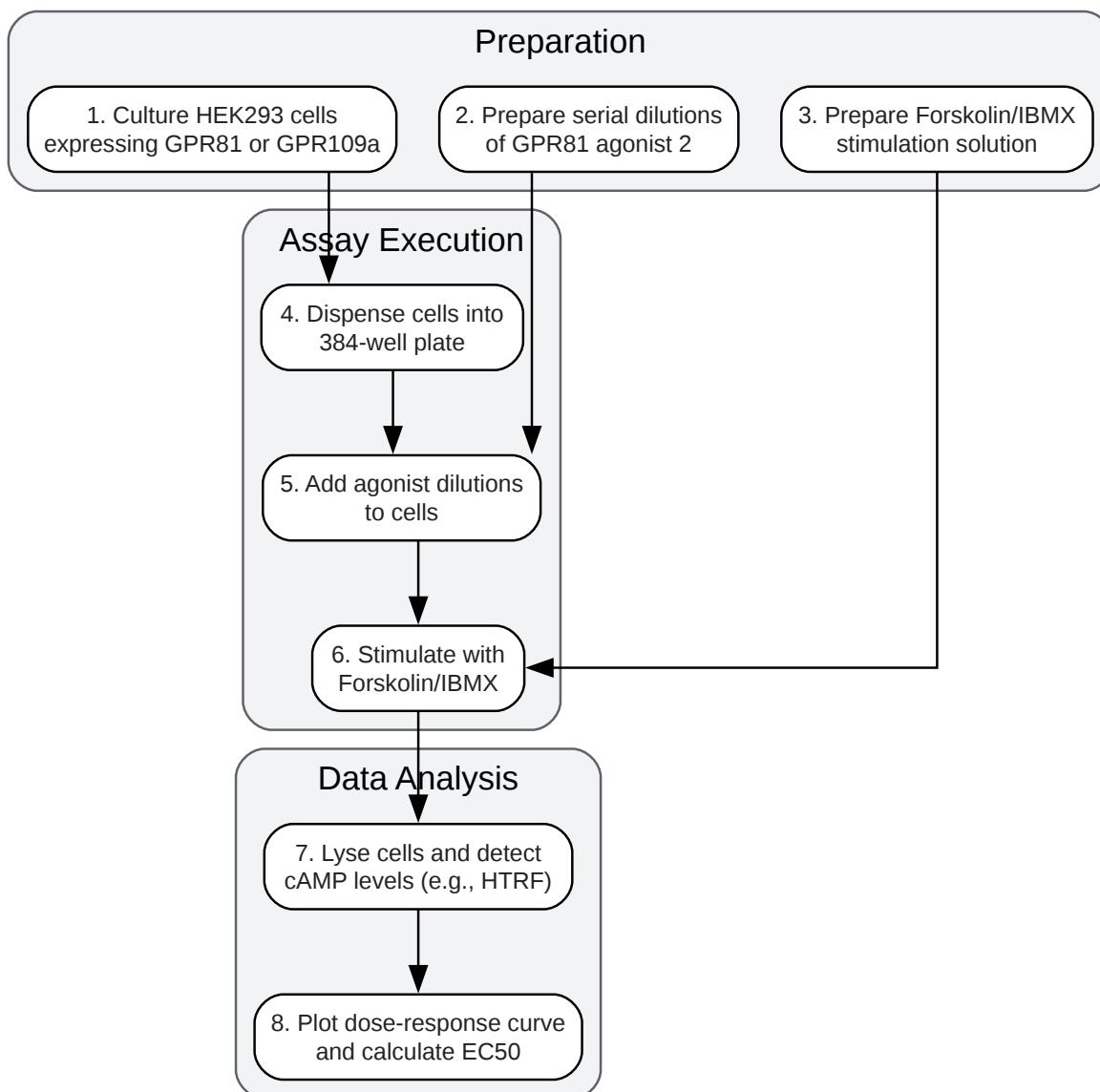
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the activity of **GPR81 agonist 2** on its primary target, the G-protein coupled receptor 81 (GPR81), and its cross-reactivity with the closely related receptor, GPR109a. The following sections detail the signaling pathways of these receptors, present quantitative data on agonist potency, and provide a comprehensive experimental protocol for assessing such activity.

GPR81 and GPR109a Signaling Pathways

GPR81 (also known as HCAR1) and GPR109a (HCAR2) are members of the hydroxy-carboxylic acid receptor family.^[1] Both are G-protein coupled receptors (GPCRs) that primarily couple to the inhibitory G-protein, Gi/o.^{[2][3]} Upon activation by an agonist, the Gi-alpha subunit inhibits the enzyme adenylyl cyclase. This inhibition leads to a decrease in the intracellular concentration of the second messenger cyclic adenosine monophosphate (cAMP).^{[2][4][5][6]} The reduction in cAMP levels subsequently decreases the activity of protein kinase A (PKA), which in turn modulates various downstream cellular processes, such as lipolysis in adipocytes.^{[5][7]}





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